

1-Piperidinepentanoic acid CAS number and molecular weight

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Compound of Interest

Compound Name: 1-Piperidinepentanoic acid

Cat. No.: B15547701

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An In-depth Technical Guide on 1-Piperidinepentanoic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise summary of the core physicochemical properties of **1-Piperidinepentanoic acid**. Despite a comprehensive search of scientific literature and chemical databases, in-depth information regarding the biological activity, specific experimental protocols, and associated signaling pathways for this particular compound is not readily available in the public domain. The information presented herein is based on available chemical data.

Core Chemical Properties

A clear identification of a chemical entity is fundamental for all research and development purposes. The key identifiers for **1-Piperidinepentanoic acid** are summarized below.

| Property | Value | Source |
|-------------------|---|-------------------|
| CAS Number | 4766-55-6 | MedChemExpress[1] |
| Molecular Formula | C ₁₀ H ₁₉ NO ₂ | MedChemExpress[1] |
| Molecular Weight | 185.26 g/mol | MedChemExpress[1] |

It is important to distinguish **1-Piperidinepentanoic acid** from its hydrochloride salt, which possesses a different CAS number (49637-20-9) and molecular weight.

Synthesis and Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis or biological evaluation of **1-Piperidinepentanoic acid** are not extensively documented. General synthetic routes for N-substituted piperidine derivatives are available in the chemical literature and could potentially be adapted for the synthesis of this compound. However, without specific studies on **1-Piperidinepentanoic acid**, providing a validated experimental protocol is not possible at this time.

Biological Activity and Signaling Pathways

Currently, there is a notable absence of published research detailing the biological activity or mechanism of action for **1-Piperidinepentanoic acid**. Consequently, no information on its involvement in specific signaling pathways has been identified. This lack of data prevents the creation of diagrams illustrating its biological interactions or experimental workflows.

Future Research Directions

The absence of detailed biological data for **1-Piperidinepentanoic acid** represents a knowledge gap. Future research could focus on:

- **Synthesis and Characterization:** Development and publication of a robust, scalable synthetic route and full analytical characterization.
- **Biological Screening:** Evaluation of its activity across a range of biological targets and cell-based assays to identify potential therapeutic applications.
- **Mechanism of Action Studies:** In-depth investigation into its molecular targets and the signaling pathways it may modulate.

Due to the lack of specific information on experimental workflows or signaling pathways for **1-Piperidinepentanoic acid**, the requested visualizations using Graphviz's DOT language could not be generated. Further research is required to elucidate the biological context of this compound before such diagrams can be accurately constructed.

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References

- 1. medchemexpress.com [medchemexpress.com]
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